

Physical State and Appearance of 24:0 Lyso PC-d4: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *24:0 Lyso PC-d4*

Cat. No.: *B12416135*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the physical and chemical properties of 1-lignoceroyl-2-hydroxy-sn-glycero-3-phosphocholine-d4 (**24:0 Lyso PC-d4**), a deuterated form of a lysophospholipid. This compound is primarily utilized as an internal standard in mass spectrometry-based research, such as metabolomics and biomarker evaluation.[\[1\]](#)[\[2\]](#)

Core Properties

The defining characteristic of **24:0 Lyso PC-d4** is the presence of a 24-carbon saturated fatty acid (lignoceric acid) at the sn-1 position of the glycerol backbone. The "d4" designation indicates that it is a deuterated analog, containing four deuterium atoms, which makes it a valuable tool for quantitative analysis.[\[1\]](#)

Physical State and Appearance

Based on available data for closely related compounds and the non-deuterated form, **24:0 Lyso PC-d4** is expected to be a solid at standard temperature and pressure. Supplier information for similar lysophosphatidylcholines, including a safety data sheet for a mixture of labeled Lyso-PCs, describes the physical state as a "Solid" with a "White to off-white" color.[\[3\]](#) Another deuterated lysophosphatidylcholine, C26:0-lysophosphatidylcholine-d4, is also described as a "white solid".[\[4\]](#) The non-deuterated form, 24:0 Lyso PC, is commercially available as a powder.

Table 1: Physical and Chemical Properties of **24:0 Lyso PC-d4**

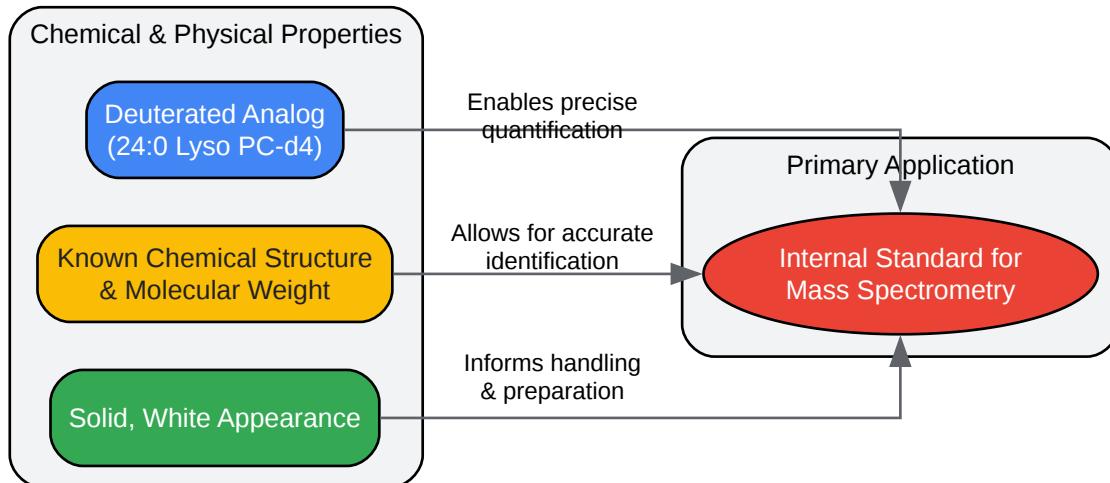
Property	Value	Source
Physical State	Solid	[3]
Appearance	White to off-white solid/powder	[3][4]
Molecular Formula	C ₃₂ H ₆₂ D ₄ NO ₇ P	[5][6]
Molecular Weight	611.87 g/mol	[5]
Storage	Recommended at -20°C	[1][2][5]

Experimental Context and Handling

Due to its nature as a lipid, proper handling and storage are crucial to maintain its integrity. It is typically shipped at ambient temperatures but should be stored at -20°C for long-term stability. [1][5] For experimental use, it is often dissolved in organic solvents such as an ethanol or a chloroform-methanol mixture.[4]

Logical Relationship: From Compound to Application

The unique properties of **24:0 Lyso PC-d4** dictate its primary application in analytical chemistry and lipidomics research.



[Click to download full resolution via product page](#)

Caption: Logical flow from the properties of **24:0 Lyso PC-d4** to its use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lyso-PC-(24:0)-tetracosanoyl-12,12,13,13-D4, 2483831-13-4 | BroadPharm [broadpharm.com]
- 2. Lysophosphatidylcholine 24:0 (tetracosanoyl-12,12,13,13-D₄ 98%)- Cambridge Isotope Laboratories, DLM-10497-0.005 [isotope.com]
- 3. isotope.com [isotope.com]
- 4. lumiprobe.com [lumiprobe.com]
- 5. Lysophosphatidylcholine 24:0 (tetracosanoyl-12,12,13,13-D₄ 98%)- Cambridge Isotope Laboratories, DLM-10497-0.001 [isotope.com]
- 6. LYSO-PC 24:0 | Eurisotop [eurisotop.com]
- To cite this document: BenchChem. [Physical State and Appearance of 24:0 Lyso PC-d4: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12416135#physical-state-and-appearance-of-24-0-lyso-pc-d4>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com